

health and safety information for handling 1,2,4-Triphenylbenzene

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Compound of Interest

Compound Name: 1,2,4-Triphenylbenzene

Cat. No.: B072872

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Health and Safety Guide for 1,2,4-Triphenylbenzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **1,2,4-Triphenylbenzene**. It is intended for use by qualified individuals trained in handling chemical substances. All users should consult the primary safety data sheets (SDS) and conduct their own risk assessments before use. Information on the toxicological properties of this compound is limited, and it should be handled with the utmost care.

Executive Summary

1,2,4-Triphenylbenzene is a solid aromatic hydrocarbon. While it has applications in chemical synthesis and materials science, comprehensive toxicological data is largely unavailable. Safety Data Sheets repeatedly state that information regarding acute toxicity, skin and eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity has not been determined. Therefore, this guide emphasizes precautionary measures based on general principles of laboratory safety for handling solid organic compounds of unknown toxicity. All personnel must use appropriate personal protective equipment (PPE) and engineering controls to minimize exposure.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **1,2,4-Triphenylbenzene** is fundamental to its safe handling. The following table summarizes key data points.

Property	Value	Reference
Chemical Formula	C ₂₄ H ₁₈	[1][2]
Molecular Weight	306.4 g/mol	[1][2]
Appearance	White to light yellow or light orange powder or crystals.	[3][4]
Melting Point	166-167 °C	[4][5]
Boiling Point	452.1 ± 25.0 °C (Predicted)	[4][5]
Density	1.074 ± 0.06 g/cm ³ (Predicted)	[4][5]
Solubility	Soluble in organic solvents such as benzene and toluene.	[3]

Hazard Identification and Toxicological Profile

There is a significant lack of specific toxicological data for **1,2,4-Triphenylbenzene** in publicly available literature and safety data sheets. The following table reflects the current status of toxicological information.

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available. [1] [6] [7]
Skin Corrosion/Irritation	No data available. [1] [7]
Serious Eye Damage/Irritation	No data available. [1] [7]
Respiratory or Skin Sensitization	No data available. [1] [7]
Germ Cell Mutagenicity	No data available. [1] [7]
Carcinogenicity	No data available; not listed by IARC, NTP, or OSHA. [7] [8]
Reproductive Toxicity	No data available. [1]
Specific Target Organ Toxicity (Single Exposure)	No data available. [1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available. [1]
Aspiration Hazard	No data available. [1]

Given the absence of data, it is prudent to treat **1,2,4-Triphenylbenzene** as a potentially hazardous substance. It may be harmful if inhaled, ingested, or absorbed through the skin.[\[3\]](#)

Safe Handling and Storage

Adherence to strict safety protocols is essential when working with **1,2,4-Triphenylbenzene**. The following workflow outlines the key steps for safe handling.

General Safe Handling Workflow for **1,2,4-Triphenylbenzene**

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN 166 (EU) or NIOSH (US) standards).[1]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[1]
- Body Protection: Wear a lab coat, and for larger quantities or where there is a risk of splashing, consider impervious clothing.[1]
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a full-face respirator with a particle filter.[1]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Avoid dust formation and contact with the substance.[\[1\]](#) Use appropriate PPE. Evacuate personnel to a safe area.
- Environmental Precautions: Prevent the substance from entering drains.[\[1\]](#)

- Containment and Cleanup: Sweep up the spilled solid material, taking care not to generate dust, and place it in a suitable, closed container for disposal.[9] Use non-sparking tools.[1]

Experimental Protocols

Synthesis of 1,2,4-Triphenylbenzene (General Method)

A common method for the synthesis of **1,2,4-Triphenylbenzene** is through a Friedel-Crafts reaction.[3] The following is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety assessments.

Materials:

- An acid chloride or anhydride of benzene
- Benzoic acid
- A Lewis acid catalyst (e.g., aluminum chloride or fluoroboric acid)
- An appropriate solvent (e.g., an inert organic solvent)

Procedure:

- In a reaction vessel equipped with a stirrer and under an inert atmosphere, dissolve the benzene derivative and benzoic acid in the chosen solvent.
- Carefully add the Lewis acid catalyst portion-wise, as the reaction can be exothermic.
- Stir the reaction mixture at a controlled temperature for a specified period to allow the reaction to proceed to completion.
- Upon completion, quench the reaction by carefully adding it to a mixture of ice and a suitable acid (e.g., hydrochloric acid) to decompose the catalyst complex.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent under reduced pressure.

- Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain pure **1,2,4-Triphenylbenzene**.

Note: This is a generalized procedure. Specific reaction conditions, stoichiometry, and purification methods will vary and should be determined from relevant literature.

Data Gaps and Future Research

The most significant challenge in providing a comprehensive health and safety guide for **1,2,4-Triphenylbenzene** is the profound lack of empirical toxicological data. To ensure the safety of researchers and professionals in drug development, further studies are critically needed in the following areas:

- Acute and chronic toxicity studies to determine LD50/LC50 values and identify target organs.
- In vitro and in vivo genotoxicity assays to assess mutagenic potential.
- Carcinogenicity bioassays.
- Reproductive and developmental toxicity studies.
- Pharmacokinetic studies (absorption, distribution, metabolism, and excretion).
- Investigation of potential signaling pathway interactions, which are currently unknown.

Without these data, all handling of **1,2,4-Triphenylbenzene** must be based on the precautionary principle, assuming the substance is hazardous.

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